

4-(3-aminopropyl)morpholine synthesis and characterization

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Compound of Interest

Compound Name: *N*-(3-Aminopropyl)morpholine

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An In-depth Technical Guide to the Synthesis and Characterization of 4-(3-Aminopropyl)morpholine

Introduction

4-(3-Aminopropyl)morpholine, also known by other names such as 3-morpholinopropylamine and N-aminopropylmorpholine, is a versatile organic compound with the chemical formula $C_7H_{16}N_2O$.^{[1][2]} It is characterized by a morpholine ring substituted with a 3-aminopropyl group at the nitrogen atom.^{[2][3]} This bifunctional structure, containing both a tertiary amine within the morpholine ring and a primary amine on the side chain, makes it a valuable intermediate in various chemical syntheses.

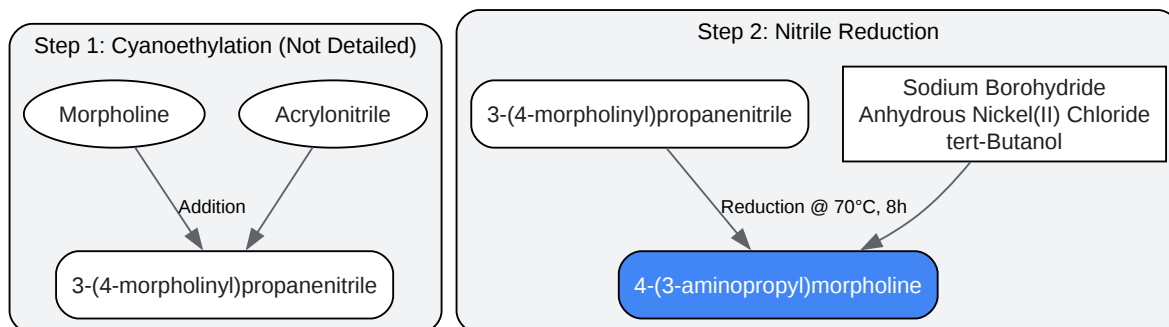
Typically a colorless liquid with a faint, fish-like odor, 4-(3-aminopropyl)morpholine is soluble in water.^{[1][4]} It is widely utilized as a chemical intermediate in the production of pharmaceuticals, agrochemicals, and dyestuffs.^{[3][5]} Additionally, it serves as a catalytic agent and an additive in the petrochemical industry and is used in the synthesis of fibers.^{[1][6][7]} The compound is corrosive to tissue and can produce toxic oxides of nitrogen upon combustion.^{[2][4]}

Synthesis of 4-(3-Aminopropyl)morpholine

The primary industrial synthesis of 4-(3-aminopropyl)morpholine involves a two-step process: the addition of acrylonitrile to morpholine to form 3-(4-morpholinyl)propanenitrile, followed by the reduction of the nitrile group to a primary amine.^[8] A common laboratory-scale adaptation of the reduction step utilizes a metal salt and a hydride reducing agent.

Synthetic Pathway

The synthesis proceeds via the reduction of an intermediate, 3-(4-morpholinyl)propanenitrile.



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Caption: Synthetic pathway for 4-(3-aminopropyl)morpholine.

Experimental Protocol: Reduction of 3-(4-morpholinyl)propanenitrile

This protocol is based on a general procedure for the reduction of the nitrile intermediate.^{[1][9]}

- **Reaction Setup:** To a suitable reaction vessel, add 3-(4-morpholinyl)propanenitrile (0.1 mol, 14 g), tert-butanol (15 mL), anhydrous nickel(II) chloride (0.008 mol, 1.0 g), and sodium borohydride (0.016 mol, 0.6 g).^{[1][9]}
- **Reaction Conditions:** The reaction mixture is heated to 70°C and stirred for 8 hours.^{[1][9]}
- **Work-up and Purification:** Upon completion, the reaction yields a mixture containing the desired product, 4-(3-aminopropyl)morpholine. Further purification steps, such as filtration to remove inorganic salts and distillation under reduced pressure, are necessary to isolate the pure compound. The reported yield for this specific procedure is 59 wt%.^[9]

Quantitative Synthesis Data

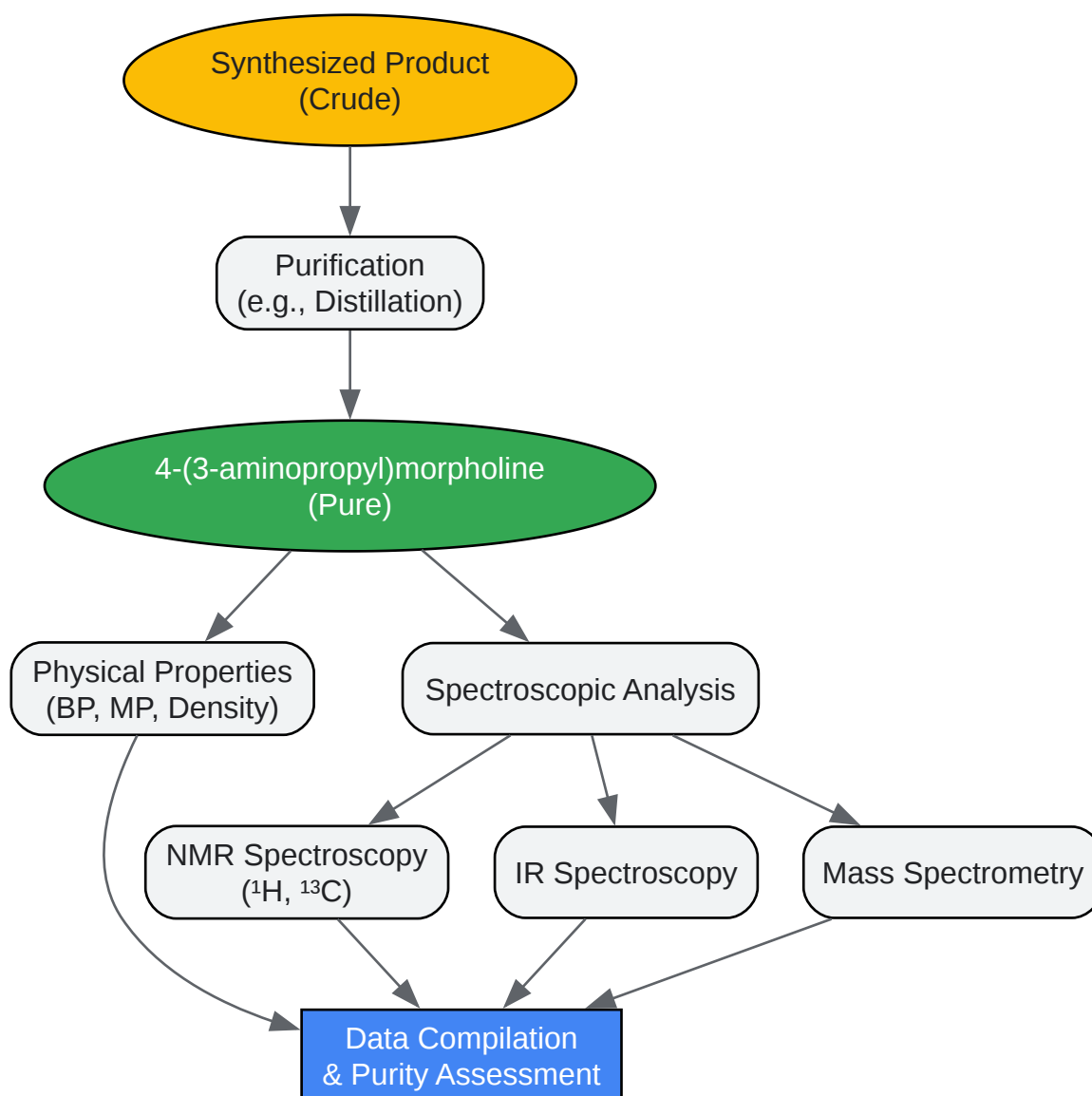
Parameter	Value	Reference
Starting Material	3-(4-morpholinyl)propanenitrile	[1][9]
Reagents	Sodium Borohydride, Nickel(II) Chloride	[1][9]
Solvent	tert-Butanol	[1][9]
Temperature	70 °C	[1][9]
Reaction Time	8 hours	[1][9]
Product Yield	59 wt%	[9]

Characterization of 4-(3-Aminopropyl)morpholine

The identity and purity of synthesized 4-(3-aminopropyl)morpholine are confirmed through various analytical techniques, including spectroscopic methods and determination of its physical properties.

Characterization Workflow

A typical workflow for the characterization of the final product is outlined below.



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Caption: General workflow for characterization.

Physical and Chemical Properties

The compound is a colorless liquid at room temperature and is sensitive to air.[1][5] It is a corrosive material and requires careful handling.[2]

Property	Value	Reference(s)
Molecular Formula	C7H16N2O	[1][2]
Molecular Weight	144.21 g/mol	[1][2]
Appearance	Colorless liquid	[2][4]
Odor	Faint, fish-like	[2][4]
Melting Point	-15 °C (lit.)	[1][3]
Boiling Point	224 °C (lit.)	[1][4]
Density	0.987 g/mL at 25 °C (lit.)	[1][4]
Flash Point	99 - 100 °C	[4][6]
Refractive Index	n _{20/D} 1.4761 (lit.)	[1][5]
Water Solubility	Soluble (1000 g/L)	[1][5]
pKa	10.30 ± 0.10 (Predicted)	[1][7]
CAS Number	123-00-2	[1][10]

Spectroscopic Data

Spectroscopic analysis is crucial for confirming the molecular structure of 4-(3-aminopropyl)morpholine.

- ¹H NMR Spectroscopy:** Proton NMR spectra are used to identify the different types of hydrogen atoms in the molecule. Although a full spectrum requires access to specialized databases, the expected signals in a solvent like CDCl₃ would correspond to the protons on the morpholine ring and the aminopropyl chain.[10]
- Infrared (IR) Spectroscopy:** The IR spectrum provides information about the functional groups present. Key absorptions would include N-H stretching for the primary amine, C-H stretching for the alkyl groups, C-N stretching, and C-O-C stretching for the morpholine ether linkage.[11]

- **Mass Spectrometry (MS):** Mass spectrometry is used to determine the molecular weight and fragmentation pattern. For 4-(3-aminopropyl)morpholine, the molecular ion peak $[M]^+$ would be observed at m/z 144.[2] A mass spectral analysis has shown a characteristic fragment at m/z 100.0 (100% relative intensity), corresponding to the loss of the aminopropyl side chain, and another significant peak at m/z 113.0 (32% relative intensity).[9] The $[M+1]$ peak at m/z 145.0 is also observed.[9]

Analysis Type	Key Observations	Reference(s)
^1H NMR	Signals corresponding to morpholine and aminopropyl protons.	[2][10]
IR	Characteristic peaks for N-H, C-H, C-N, and C-O-C bonds.	[2][11]
Mass Spec (EI)	Molecular Ion $[M]^+$ at m/z 144; $[M+1]^+$ at 145.0 (5%); Major fragments at m/z 113.0 (32%) and 100.0 (100%).	[2][9]

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